

Introduction: The Rationale for 2-Substituted Cycloheptylamines

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Compound of Interest

Compound Name: (1R,2R)-2-Methoxycycloheptan-1-amine

CAS No.: 1821807-90-2

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Substituted cycloalkanes are crucial motifs in medicinal chemistry, often serving as bioisosteres for aromatic rings to improve pharmacokinetic properties such as solubility and metabolic stability.[1][2] Specifically, substituted cyclohexylamines have become increasingly important in drug discovery.[3] By extension, the seven-membered ring of cycloheptylamine derivatives offers a unique three-dimensional scaffold for exploring chemical space in drug design. The trans-2-methoxycycloheptylamine structure, with its defined stereochemistry and functional groups, represents an intriguing, albeit challenging, building block for novel therapeutic agents.

Physicochemical and Spectroscopic Properties

Direct experimental data for trans-2-methoxycycloheptylamine is not readily available. The following properties are estimated based on analogous compounds such as cycloheptylamine, 2-methylcyclohexanol, and 2-methoxyethylamine.

Table 1: Predicted Physicochemical Properties

Property	Predicted Value/Information	Basis for Prediction
Molecular Formula	C ₈ H ₁₇ NO	---
Molecular Weight	143.23 g/mol	---
Appearance	Colorless to light yellow liquid	Analogy with similar amines[4]
Boiling Point	~180-200 °C at 760 mmHg	Extrapolated from cycloheptylamine and considering the methoxy group
Density	~0.9 g/cm ³	Based on similar cycloalkylamines[5]
Solubility	Soluble in organic solvents (e.g., ethanol, ether, chloroform). Limited solubility in water.	General solubility of amines
pKa (of conjugate acid)	~9.5 - 10.5	Typical for a primary amine on a cycloalkane ring

Predicted Spectroscopic Data

- ¹H NMR:** Key signals would include a multiplet for the proton on the carbon bearing the amine group (C1-H), a multiplet for the proton on the carbon with the methoxy group (C2-H), a singlet for the methoxy protons (-OCH₃) around 3.3-3.5 ppm, and a broad singlet for the amine protons (-NH₂). The coupling constants between C1-H and C2-H would be indicative of the trans configuration.
- ¹³C NMR:** Distinct signals would be expected for the carbon attached to the amine (~50-60 ppm), the carbon attached to the methoxy group (~80-90 ppm), the methoxy carbon (~55-60 ppm), and the remaining five carbons of the cycloheptane ring.
- IR Spectroscopy:** Characteristic peaks would include N-H stretching vibrations around 3300-3400 cm⁻¹ (a doublet for the primary amine), C-H stretching just below 3000 cm⁻¹, and a C-O stretch around 1100 cm⁻¹.

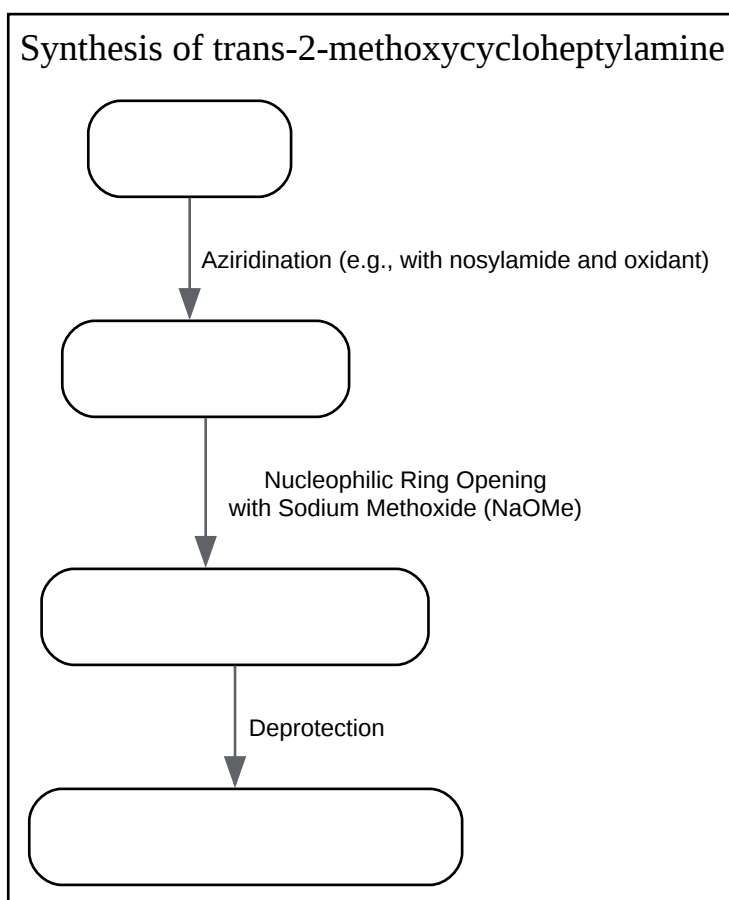
- Mass Spectrometry: The molecular ion peak (M⁺) would be observed at m/z = 143. Common fragmentation patterns would involve the loss of the methoxy group or cleavage of the cycloheptane ring.

Synthesis and Characterization

A plausible synthetic route to trans-2-substituted cycloheptylamines could be adapted from methods used for analogous cyclohexane systems, such as the ring-opening of an N-activated aziridine.

Proposed Synthetic Workflow

The following diagram outlines a potential synthetic pathway starting from cycloheptene.



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Caption: Proposed synthesis of trans-2-methoxycycloheptylamine.

Experimental Protocol: A Hypothetical Approach

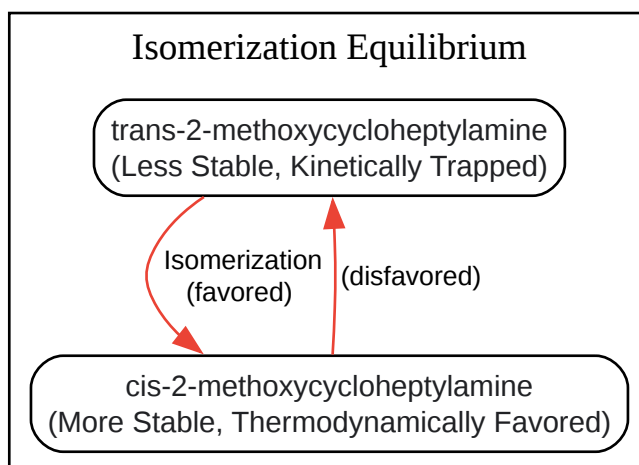
- **Aziridination of Cycloheptene:** Cycloheptene is reacted with an aminating agent (e.g., a nosylamide or similar) in the presence of an oxidizing agent to form the corresponding N-protected 8-azabicyclo[5.1.0]octane.
- **Nucleophilic Ring-Opening:** The resulting aziridine is then subjected to nucleophilic attack by a methoxide source, such as sodium methoxide in methanol. This reaction is expected to proceed with inversion of stereochemistry, leading to the trans product.
- **Deprotection:** The protecting group on the nitrogen is removed under appropriate conditions to yield the final product, trans-2-methoxycycloheptylamine.
- **Purification and Characterization:** The final compound would be purified by distillation or column chromatography. Characterization would involve NMR, IR, and mass spectrometry to confirm the structure and stereochemistry.

Stability and Storage

The stability of trans-2-methoxycycloheptylamine is a critical consideration, primarily due to the inherent strain in the trans configuration of a seven-membered ring.

Isomeric Stability: The Challenge of the trans Configuration

In medium-sized rings like cycloheptane, cis isomers are generally more stable than their trans counterparts due to increased ring strain in the trans configuration.^{[6][7]} Studies on trans-cycloheptene have shown that it is unstable and readily isomerizes to the more stable cis-cycloheptene, even at low temperatures (-40 °C).^{[8][9]} This isomerization is a second-order process, suggesting a dimerization-cleavage pathway.^[8]



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Caption: Expected isomerization of the trans to the cis isomer.

It is highly probable that trans-2-methoxycycloheptylamine will also be susceptible to isomerization to the thermodynamically more stable cis isomer. This process could be accelerated by heat, acid, or base catalysis.

Chemical Stability and Storage Recommendations

As a primary amine, trans-2-methoxycycloheptylamine is expected to be sensitive to air (oxidation and reaction with carbon dioxide) and strong oxidizing agents.

Table 2: Storage and Stability Recommendations

Condition	Recommendation	Rationale
Temperature	Store in a cool, dry place. ^[5] ^[10] Recommended storage at low temperatures (e.g., refrigerated) to minimize isomerization.	To prevent thermal degradation and isomerization to the cis form.
Atmosphere	Store under an inert atmosphere (e.g., nitrogen or argon).	To prevent oxidation and reaction with atmospheric CO ₂ .
Container	Keep container tightly closed in a well-ventilated place. ^[4] ^[5]	To prevent contamination and exposure to moisture and air.
Incompatible Materials	Strong oxidizing agents, acids. ^[10]	Amines can react exothermically with acids and violently with strong oxidizers.

Handling and Safety Precautions

Given the lack of a specific Safety Data Sheet (SDS), the following precautions are based on data for cycloheptylamine and other related amines.^[4]^[5]^[10]

- Health Hazards: Assumed to be harmful if swallowed, in contact with skin, or if inhaled.^[4]^[11] May cause skin irritation and serious eye irritation.^[5] May also cause respiratory irritation.^[5]
- Physical Hazards: May be a flammable liquid and vapor.^[4]^[5] Vapors may form explosive mixtures with air.^[10]
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear safety glasses with side-shields or goggles.^[5]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure.
^[10] Flame retardant antistatic protective clothing is recommended.^[5]
 - Respiratory Protection: Use only in a well-ventilated area, preferably under a chemical fume hood. If exposure limits are exceeded, a respirator may be required.

- Handling: Keep away from heat, sparks, and open flames.[5][12] Take precautionary measures against static discharge.[5] Use only non-sparking tools.[12]

Potential Applications in Research and Development

The unique stereochemistry and functional groups of trans-2-methoxycycloheptylamine make it a potentially valuable, yet challenging, building block in several areas:

- Medicinal Chemistry: As a constrained, non-aromatic scaffold, it could be incorporated into molecules to probe structure-activity relationships and improve drug-like properties.[13]
- Asymmetric Synthesis: The chiral nature of this compound could allow for its use as a chiral auxiliary or ligand in asymmetric catalysis.
- Materials Science: The amine functionality allows for its incorporation into polymers or other materials where its specific stereochemistry could influence material properties.

Conclusion

trans-2-methoxycycloheptylamine is a compound with interesting potential, particularly in the field of drug discovery. However, its utility is tempered by its likely instability with respect to its cis isomer. Researchers working with this molecule must prioritize low-temperature conditions for both its synthesis and storage to prevent isomerization. The handling of this compound should be done with care, following the safety protocols for flammable and corrosive amines. Further research is needed to fully characterize its properties and to develop stable synthetic and handling procedures.

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